

The Enigmatic Case of Randaïol: A Technical Dead End

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Compound of Interest

Compound Name: *Randaïol*

Cat. No.: *B041719*

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Despite a comprehensive search of chemical databases and scientific literature, the natural product designated as "**Randaïol**" (ChEMBL ID: ChEMBL555924) remains a chemical enigma. No peer-reviewed publications detailing its isolation, structure elucidation, synthesis, or biological activity could be located. This profound lack of publicly available data makes the creation of an in-depth technical guide on its structure and confirmation an impossible task at this time.

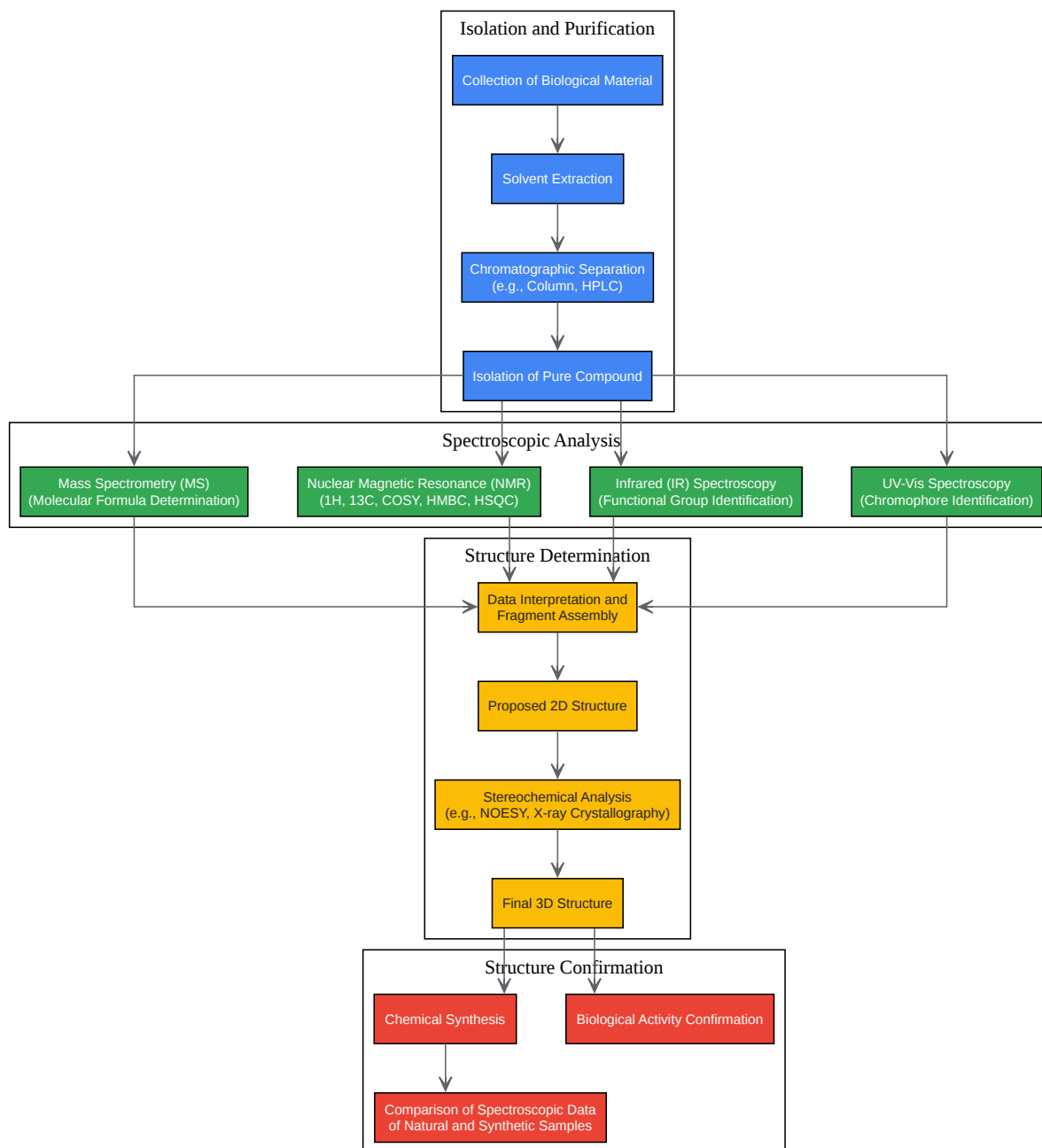
The ChEMBL database, a repository of bioactive drug-like small molecules, lists **Randaïol** with the molecular formula C₁₅H₁₄O₃.^[1] However, it provides no associated chemical structure, spectroscopic data, or references to primary scientific literature. This absence of foundational information prevents any meaningful discussion of its chemical properties, the experimental protocols used for its characterization, or its potential biological significance.

Further investigation into natural products with the same molecular formula, C₁₅H₁₄O₃, reveals the existence of several well-characterized compounds, including the naphthoquinone Lapachol and the guaianolide Taraxacin.^{[2][3]} It is plausible that **Randaïol** could be an isomer of these or a related compound, but without any experimental evidence, this remains purely speculative.

The process of structure elucidation for a novel natural product is a meticulous and multi-faceted endeavor. It typically involves a series of sophisticated analytical techniques to piece together the molecule's atomic framework.

Standard Workflow for Natural Product Structure Elucidation

For a hypothetical compound like **Randaïol**, the scientific journey from discovery to structural confirmation would generally follow the workflow outlined below.



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References

- 1. Compound: RANDAIOL (ChEMBL555924) - ChEMBL [ebi.ac.uk]
- 2. Taraxacin - Wikipedia [en.wikipedia.org]
- 3. Lapachol - Wikipedia [en.wikipedia.org]
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